

# A Technical Guide to the Research Applications of 1,8-Nonadiyne

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary: **1,8-Nonadiyne** is a versatile linear C9 alkyne characterized by two terminal triple bonds, making it a highly valuable building block in various fields of chemical research.[1] Its structure allows for participation in a multitude of reactions, including oxidative coupling, polymerization, hydrosilylation, and cycloadditions. This technical guide explores the core research applications of **1,8-nonadiyne**, focusing on its utility in macrocycle synthesis, polymer chemistry, surface functionalization, and as a linker in bioconjugation and drug discovery. Detailed experimental protocols, quantitative data, and workflow visualizations are provided to facilitate its application in a laboratory setting.

## Physicochemical Properties of 1,8-Nonadiyne

**1,8-Nonadiyne** is a colorless liquid at room temperature with the molecular formula C<sub>9</sub>H<sub>12</sub>.[1] [2] Its reactivity is primarily dictated by the two terminal acetylene groups, separated by a flexible pentamethylene chain.[3] These terminal alkyne groups are amenable to deprotonation and serve as key reactive sites for carbon-carbon bond formation.



Property	Value	References
CAS Number	2396-65-8	[2][3]
Molecular Formula	C <sub>9</sub> H <sub>12</sub>	[2]
Molecular Weight	120.19 g/mol	[2][3]
Density	0.799 g/mL at 25 °C	[3][4]
Melting Point	-21 °C	[3][5]
Boiling Point	55-55.5 °C at 13 mmHg	[3][4]
Refractive Index	n20/D 1.449	[3][4]
Flash Point	42 °C (107.6 °F)	[3]
Solubility	Not miscible or difficult to mix in water.	[4][6]

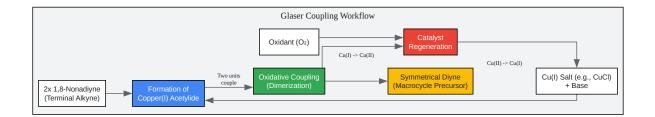
## **Core Research Applications**

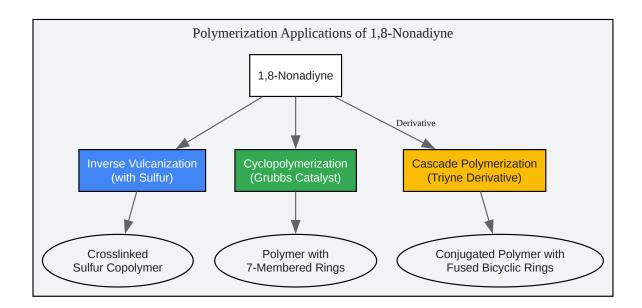
The bifunctional nature of **1,8-nonadiyne** makes it a prime substrate for creating larger, more complex molecular architectures.

## Macrocycle Synthesis via Glaser Coupling

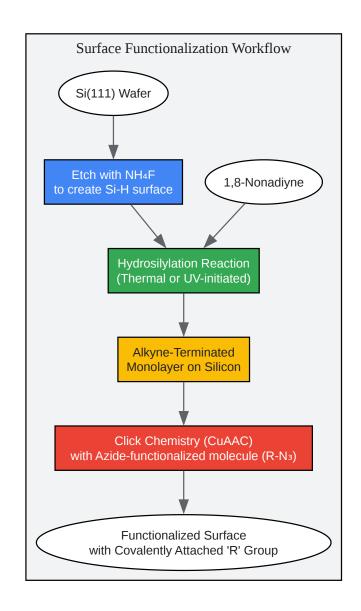
The oxidative homocoupling of terminal alkynes, known as the Glaser coupling, is a foundational method for synthesizing symmetrical 1,3-diynes and is particularly effective for creating macrocycles from  $\alpha,\omega$ -diynes like **1,8-nonadiyne**.[7][8] The reaction is typically catalyzed by copper(I) salts in the presence of a base and an oxidant, such as oxygen.[7][9] This methodology is a key step in the synthesis of novel macrocycles with potential applications in host-guest chemistry and drug discovery.[10][11]

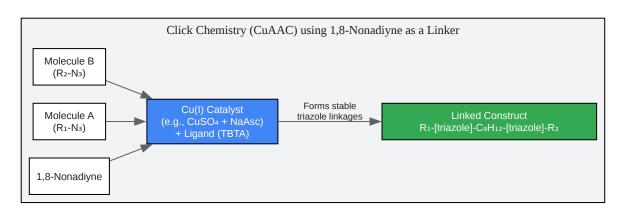












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